

Definitive Characterization of N-(4-iodophenyl)cyclopropanecarboxamide (): A Comparative Analytical Guide

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Compound of Interest

Compound Name: 3-Iodo-5-methoxy-1-methyl-1H-indole
CAS No.: 1005349-15-4
Cat. No.: B3197422

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Executive Summary

In the high-stakes environment of drug development, the purity of intermediate scaffolds like N-(4-iodophenyl)cyclopropanecarboxamide (

) is non-negotiable. While modern spectroscopic techniques (HRMS, NMR) provide rapid structural confirmation, they often fail to capture bulk purity issues such as solvation, inorganic contamination, or moisture.

This guide objectively compares Combustion Elemental Analysis (CHN) against High-Resolution Mass Spectrometry (HRMS) and Quantitative NMR (qNMR). It demonstrates why classical EA remains the "Gold Standard" for releasing iodinated intermediates and provides specific protocols to overcome the analytical challenges posed by the heavy iodine atom.

The Target Molecule:

Compound Name: N-(4-iodophenyl)cyclopropanecarboxamide CAS: 23779-17-1 Role: Key building block for Suzuki-Miyaura cross-coupling reactions in the synthesis of pharmaceutical actives.

Theoretical Composition

To validate any experimental data, the theoretical baselines must be precise.

Element	Count	Atomic Mass	Total Mass	Theoretical % (w/w)
Carbon (C)	10	12.011	120.11	41.84%
Hydrogen (H)	10	1.008	10.08	3.51%
Nitrogen (N)	1	14.007	14.01	4.88%
Iodine (I)	1	126.904	126.90	44.20%
Oxygen (O)	1	15.999	16.00	5.57%
Total	287.10	100.00%		

Comparative Analysis of Characterization Methods

This section evaluates the three primary methods used to certify

Method A: Combustion Analysis (CHN) – The Bulk Purity Standard

- Mechanism: High-temperature combustion (

C) converts the sample into gases (

,

,

).

- Performance:

- Accuracy:

absolute difference is the industry acceptance limit.

- Iodine Challenge: Iodine can sublime and poison catalysts or be misread as Nitrogen.

Specific Solution: Use of Tungsten Trioxide (

) or Vanadium Pentoxide (

) as a combustion aid is mandatory to bind Iodine.

- Verdict: Essential. It is the only method that detects non-chromatographic impurities (water, inorganic salts) that do not show up in NMR or MS.

Method B: High-Resolution Mass Spectrometry (HRMS) – The Identity Specialist

- Mechanism: Ionization (ESI/APCI) followed by Time-of-Flight (ToF) or Orbitrap detection.

- Performance:

- Accuracy:

ppm mass error confirms the formula

.

- Blind Spot: A sample can be 80% pure (mixed with inorganic salts) and still give a perfect HRMS signal.

- Verdict: Supporting. Excellent for confirming identity but useless for quantifying bulk purity.

Method C: Quantitative NMR (qNMR) – The Specificity Alternative

- Mechanism: Proton counting relative to an internal standard (e.g., Maleic Acid).

- Performance:

- Accuracy: Can achieve

with careful weighing.

- Blind Spot: Requires a soluble, non-reactive internal standard; overlapping peaks can obscure impurities.
- Verdict: Alternative. Good when sample quantity is limited (mg), but less robust than EA for final release.

Data Presentation: Pass/Fail Scenarios

The following table simulates typical experimental data for

to illustrate how EA detects common purification errors that HRMS misses.

Scenario	% C (Found)	% H (Found)	% N (Found)	from Theory	Status	Diagnosis
Pure Compound	41.81	3.53	4.86		PASS	High purity (>99.5%).
Wet Sample (1% Water)	41.42	3.62	4.83	C: -0.42	FAIL	Incomplete drying. H is high, C is low.
Solvent Trap (0.5% DCM)	41.20	3.55	4.80	C: -0.64	FAIL	DCM () lowers %C significantly.
Inorganic Salt (1% NaCl)	41.42	3.47	4.83	C: -0.42	FAIL	"Ash" content dilutes all values proportionally.

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Note: In all "Fail" scenarios above, HRMS would likely still show the correct parent ion (

), leading to a false positive if EA were skipped.

Experimental Protocol: Handling Iodinated Compounds

Objective: Accurate CHN determination of

without iodine interference.

Reagents & Equipment:

- Analyzer: PerkinElmer 2400 Series II or Elementar vario EL cube.
- Combustion Aid: Tungsten Trioxide () powder (High Purity).
- Capsules: Tin (Sn) capsules for solid samples.

Step-by-Step Workflow:

- Microbalance Calibration: Calibrate using K-factor standard (e.g., Acetanilide). Ensure stability to .
- Sample Preparation:
 - Weigh mg of into a tin capsule.
 - CRITICAL STEP: Add

mg of

directly over the sample.

- Reasoning:

acts as a scrubber, reacting with Iodine to form non-volatile Tungsten Oxyiodides, preventing

gas from entering the detector train.

- Combustion:

- Run in Oxygen Boost mode (if available) to ensure complete oxidation of the aromatic ring.

- Combustion Temp:

C (Standard) or

C (with

).

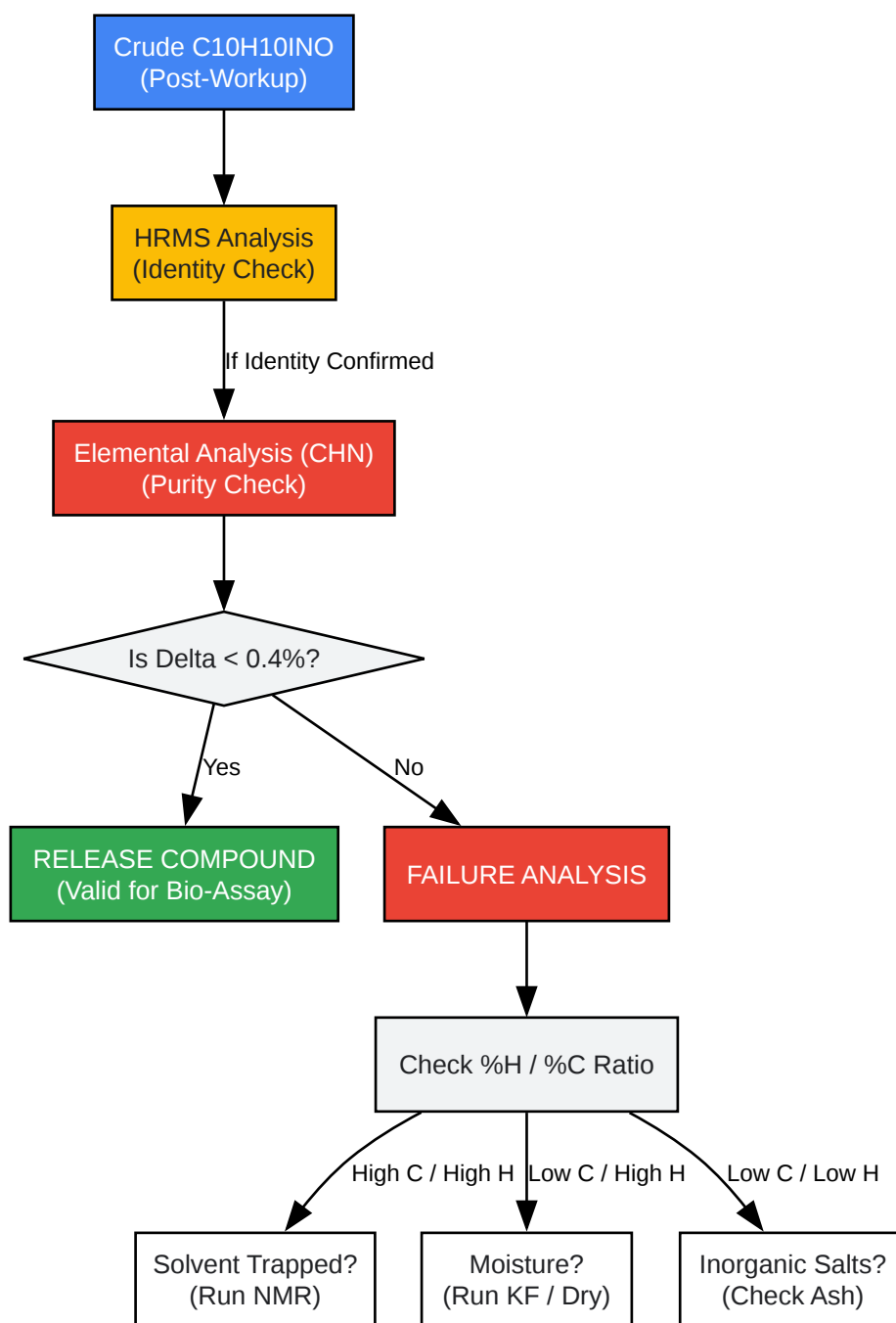
- Analysis:

- Compare results against the theoretical tolerance of

.

Visualization: Purity Validation Logic

The following diagram illustrates the decision logic for certifying the compound.



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Caption: Decision tree for validating iodinated intermediates. Note that EA is the critical "Gatekeeper" step.

References

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